

# CP-640186 hydrochloride solubility and stock solution preparation in DMSO

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Compound of Interest

Compound Name: CP-640186 hydrochloride

Cat. No.: B10774780

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## Application Notes and Protocols: CP-640186 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the solubility and stock solution preparation of **CP-640186 hydrochloride** in Dimethyl Sulfoxide (DMSO). CP-640186 is a potent, cell-permeable, and orally active allosteric inhibitor of Acetyl-CoA Carboxylase (ACC), a key enzyme in fatty acid metabolism.[1][2][3][4] It non-selectively inhibits both ACC1 and ACC2 isoforms with IC<sub>50</sub> values of 53 nM and 61 nM for rat liver ACC1 and rat skeletal muscle ACC2, respectively.[2][3][5]

## Physicochemical and Solubility Data

**CP-640186 hydrochloride** is a light orange solid.[4] Its solubility in various solvents is crucial for the preparation of stock solutions for in vitro and in vivo experiments. It is important to use fresh, high-quality DMSO, as absorbed moisture can significantly reduce the solubility of the compound.[1][5]

Table 1: Solubility of CP-640186 Hydrochloride



Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	50 - 100	95.7 - 205.92	Ultrasonic treatment may be needed. Use of newly opened DMSO is recommended as it is hygroscopic.[1][4]
Water	Insoluble	-	Data from multiple suppliers indicates insolubility or very low solubility.[5]
Ethanol	97	-	[5]

Molecular Weight of CP-640186 hydrochloride: 522.08 g/mol [2]

## **Stock Solution Preparation Protocol in DMSO**

This protocol outlines the steps for preparing a high-concentration stock solution of **CP-640186 hydrochloride** in DMSO.

#### Materials:

- CP-640186 hydrochloride powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional)
- · Pipettes and sterile filter tips



#### Procedure:

- Aseptic Technique: Perform all steps in a laminar flow hood or a designated clean area to maintain sterility, especially for cell-based assays.
- Weighing: Accurately weigh the desired amount of CP-640186 hydrochloride powder using a calibrated analytical balance.
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to the vial containing the powder to achieve the desired stock concentration (e.g., 10 mM, 20 mM, or higher, based on solubility data).
- Dissolution:
  - Cap the vial tightly and vortex thoroughly for 1-2 minutes.
  - Visually inspect the solution for any undissolved particles.
  - If particles remain, briefly sonicate the solution in an ultrasonic water bath until the solution is clear.[1] Avoid excessive heating.
- Sterilization (Optional): If required for the experimental application, filter the stock solution through a 0.22 μm syringe filter into a new sterile vial. This step is critical for cell culture experiments.
- Aliquoting and Storage:
  - Dispense the stock solution into smaller, single-use aliquots to minimize freeze-thaw cycles.
  - Clearly label each aliquot with the compound name, concentration, date, and solvent.

Table 2: Example Volumes for Stock Solution Preparation



Desired Concentration	Mass of CP-640186 HCI	Volume of DMSO
10 mM	1 mg	191.5 μL
10 mM	5 mg	957.7 μL
20 mM	1 mg	95.8 μL
20 mM	5 mg	478.9 μL

## Storage and Stability

Proper storage of the stock solution is critical to maintain the integrity of the compound.

Table 3: Storage Recommendations for CP-640186 Hydrochloride Stock Solution in DMSO

Storage Temperature	Shelf Life	Recommendations
-20°C	Up to 3 months	Recommended for short to medium-term storage.[6]
-80°C	Up to 6 months	Recommended for long-term storage.[1]

#### Important Considerations:

- Solutions are reported to be unstable; it is recommended to prepare fresh solutions or purchase pre-packaged sizes.[2]
- Always bring aliquots to room temperature before opening to prevent condensation, which can affect the concentration.
- Avoid repeated freeze-thaw cycles as this can lead to degradation of the compound.

### **Mechanism of Action and Signaling Pathway**

CP-640186 inhibits Acetyl-CoA Carboxylase (ACC), the rate-limiting enzyme in de novo fatty acid synthesis.[7] ACC catalyzes the conversion of acetyl-CoA to malonyl-CoA. Malonyl-CoA is a crucial building block for the synthesis of fatty acids and also acts as an allosteric inhibitor of







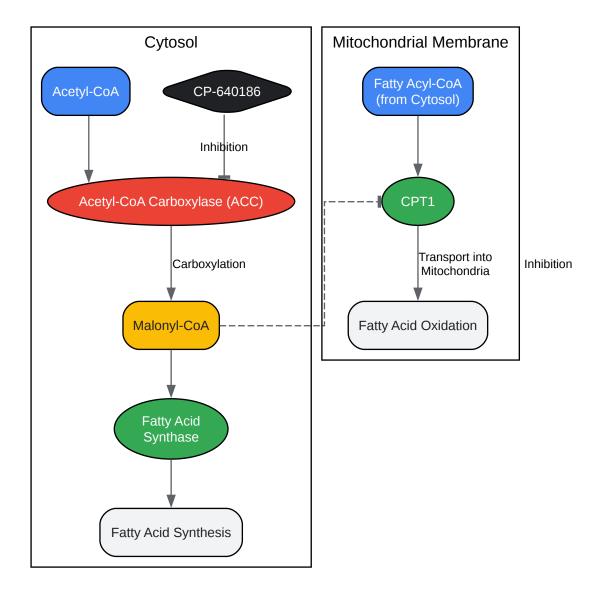
Carnitine Palmitoyltransferase 1 (CPT1), which is essential for the transport of fatty acids into the mitochondria for  $\beta$ -oxidation.[8]

By inhibiting ACC, CP-640186 reduces the levels of malonyl-CoA. This has a dual effect:

- Inhibition of Fatty Acid Synthesis: The decrease in malonyl-CoA limits the synthesis of new fatty acids.[8]
- Stimulation of Fatty Acid Oxidation: The reduction in malonyl-CoA relieves the inhibition of CPT1, leading to increased transport of fatty acids into the mitochondria and subsequent βoxidation.[8]

This mechanism makes ACC inhibitors like CP-640186 valuable tools for studying metabolic diseases.





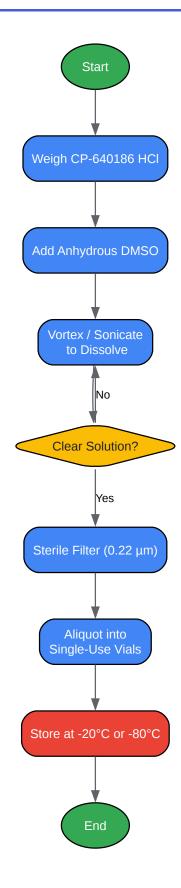
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Caption: CP-640186 inhibits ACC, reducing malonyl-CoA and thus fatty acid synthesis while promoting fatty acid oxidation.

# Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the logical flow for preparing a stock solution of **CP-640186 hydrochloride**.





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Caption: Workflow for preparing a sterile stock solution of CP-640186 hydrochloride in DMSO.



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